

An In-depth Technical Guide to 9-Ethyldodecahydro-1H-carbazole

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Compound of Interest

Compound Name: 9-Ethyldodecahydro-1H-carbazole

Cat. No.: B3241499

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IUPAC Name: 9-ethyl-1,2,3,4,4a,4b,5,6,7,8,8a,9a-dodecahydrocarbazole[1]

This technical guide provides a comprehensive overview of **9-Ethyldodecahydro-1H-carbazole**, a saturated heterocyclic compound. The document details its physicochemical properties, a detailed experimental protocol for its synthesis via catalytic hydrogenation, and a general analytical workflow. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Physicochemical and Computed Properties

The following table summarizes the key physicochemical and computed properties of **9-Ethyldodecahydro-1H-carbazole**. This data is essential for understanding its behavior in various experimental settings.



Property	Value	Source
Molecular Formula	C14H25N	PubChem[1]
Molecular Weight	207.35 g/mol	PubChem[1]
CAS Number	146900-30-3	ChemicalBook[2]
IUPAC Name	9-ethyl- 1,2,3,4,4a,4b,5,6,7,8,8a,9a- dodecahydrocarbazole	PubChem[1]
XLogP3	3.8	PubChem[1]
Exact Mass	207.198700 g/mol	PubChem[1]
Topological Polar Surface Area	3.2 Ų	PubChem[1]
Heavy Atom Count	15	PubChem[1]

Synthesis of 9-Ethyldodecahydro-1H-carbazole

The primary method for the synthesis of **9-Ethyldodecahydro-1H-carbazole** is the catalytic hydrogenation of 9-ethylcarbazole. This process involves the saturation of the aromatic carbazole ring system with hydrogen gas in the presence of a metal catalyst.

Experimental Protocol: Catalytic Hydrogenation of 9- Ethylcarbazole

This protocol describes the synthesis of **9-Ethyldodecahydro-1H-carbazole** from 9-ethylcarbazole using a Raney-Ni catalyst.

Materials:

- 9-Ethylcarbazole (9-ECZ)
- Raney-Ni catalyst
- High-pressure autoclave reactor with a stirrer



- Solvent (e.g., ethanol or isopropanol)
- Hydrogen gas (high purity)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Reactor Preparation: Ensure the high-pressure autoclave reactor is clean and dry.
- Charging the Reactor: Add 10 grams of 9-ethylcarbazole and 1 gram of Raney-Ni catalyst to the reactor. Add a suitable amount of solvent to ensure proper mixing.
- Sealing and Purging: Seal the reactor and purge it with nitrogen gas several times to remove any residual air, followed by purging with hydrogen gas.
- Reaction Conditions:
 - Pressurize the reactor with hydrogen gas to a pressure of 0.8 MPa.[3]
 - Heat the reactor to a temperature of 160 °C.[3]
 - Set the stirring speed to 800 rpm to ensure efficient mixing of the reactants and catalyst.
- Monitoring the Reaction: Monitor the reaction progress by observing the hydrogen uptake.
 The reaction is complete when the hydrogen pressure remains constant. The theoretical hydrogen uptake for the complete hydrogenation of 9-ethylcarbazole is approximately 5.8 wt%.[3]
- Cooling and Depressurization: Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Product Isolation:
 - Open the reactor and transfer the reaction mixture to a filtration setup.



- Filter the mixture to remove the Raney-Ni catalyst.
- Wash the catalyst with a small amount of fresh solvent to recover any adsorbed product.
- Solvent Removal: Combine the filtrate and washings, and remove the solvent using a rotary evaporator.
- Purification (Optional): The crude product can be further purified by vacuum distillation or recrystallization, if necessary.

Analytical Workflow

The characterization and purity assessment of the synthesized **9-Ethyldodecahydro-1H-carbazole** can be performed using a combination of standard analytical techniques.

General analytical workflow for 9-Ethyldodecahydro-1H-carbazole.

Synthesis Pathway

The synthesis of **9-Ethyldodecahydro-1H-carbazole** from 9-ethylcarbazole is a straightforward hydrogenation reaction. The aromatic system of the carbazole is fully saturated to yield the dodecahydro derivative.



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Synthesis of **9-Ethyldodecahydro-1H-carbazole**.

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References

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